

An In-depth Technical Guide to 1,1-Diethoxyoctane-d10

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Compound of Interest

Compound Name: 1,1-Diethoxyoctane-d10

Cat. No.: B15558588

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1-Diethoxyoctane-d10 is the deuterium-labeled form of 1,1-diethoxyoctane, also known as n-octyl aldehyde diethyl acetal. As a stable isotope-labeled compound, it serves as a valuable tool in various stages of research and development, particularly in pharmaceutical sciences. The incorporation of ten deuterium atoms into the two ethyl groups significantly increases its molecular weight, allowing it to be used as an internal standard in quantitative mass spectrometry-based assays. Furthermore, the kinetic isotope effect resulting from the C-D bonds can alter metabolic pathways, potentially leading to a more favorable pharmacokinetic profile compared to its non-deuterated counterpart. This guide provides a comprehensive overview of the technical aspects of **1,1-Diethoxyoctane-d10**, including its physicochemical properties, a plausible synthetic route, analytical methodologies, and its applications in drug development.

Physicochemical Properties

The key physicochemical properties of **1,1-Diethoxyoctane-d10** and its non-deuterated analog are summarized in the table below for easy comparison. Data for the deuterated compound is

limited in publicly available literature; therefore, some properties are inferred from its non-deuterated form.

Property	1,1-Diethoxyoctane-d10	1,1-Diethoxyoctane
Molecular Formula	C ₁₂ H ₁₆ D ₁₀ O ₂ [1]	C ₁₂ H ₂₆ O ₂ [2]
Molecular Weight	212.40 g/mol [1]	202.33 g/mol [2]
Appearance	Reported as a solid at room temperature[1]	Colorless liquid
Boiling Point	Not available	115 °C at 20 mmHg
Density	Not available	0.829 g/cm ³ at 25 °C
Refractive Index	Not available	1.414 - 1.420 at 20 °C
CAS Number	Not available	54889-48-4[2]
Synonyms	n-Octyl aldehyde diethyl acetal-d10[1]	Octanal diethyl acetal, n-Octanal diethyl acetal[2][3]

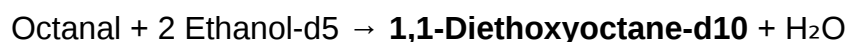
Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **1,1-Diethoxyoctane-d10** is not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on general methods for the synthesis of deuterated compounds and acetal formation.

Proposed Synthesis of 1,1-Diethoxyoctane-d10

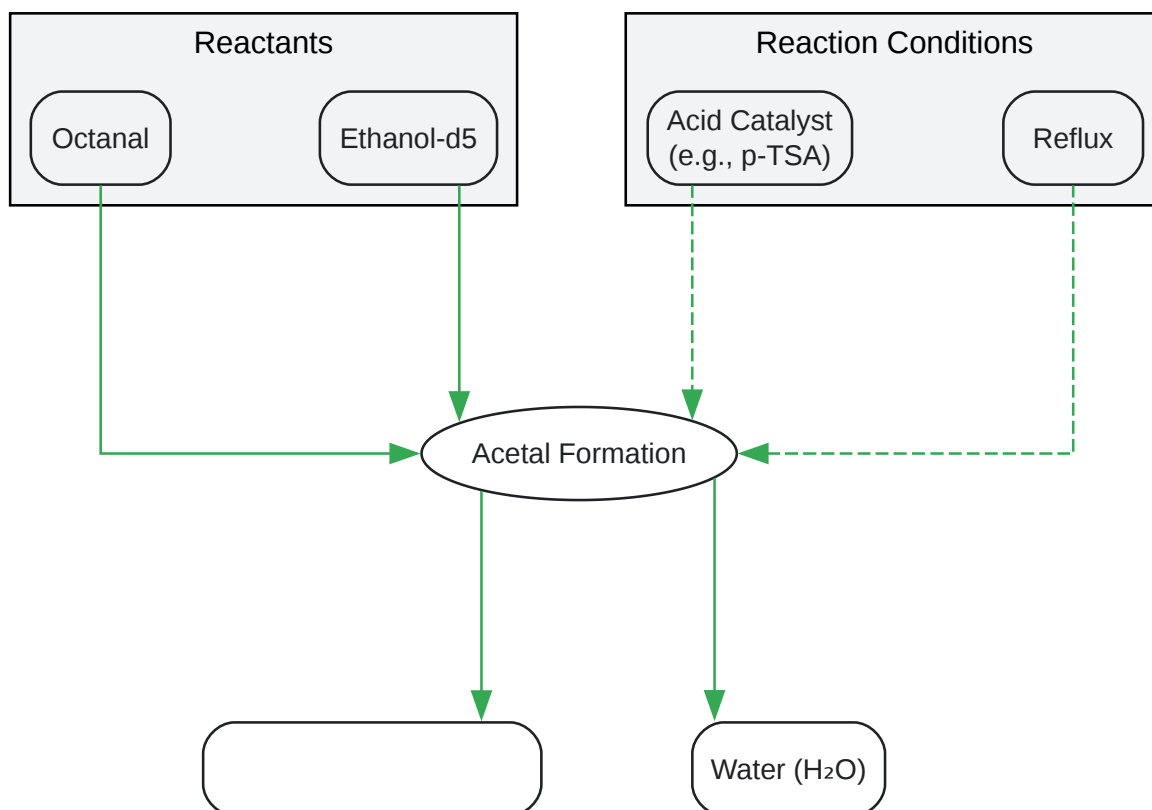
The synthesis of **1,1-Diethoxyoctane-d10** would likely involve the acid-catalyzed reaction of octanal with deuterated ethanol (ethanol-d5).

Reaction:



Experimental Protocol (Hypothetical):

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add octanal (1.0 eq).
- **Reagent Addition:** Add an excess of ethanol-d₅ (a common deuterated solvent) to the flask, typically 2.5 to 3.0 equivalents.
- **Catalyst:** Introduce a catalytic amount of a strong acid, such as p-toluenesulfonic acid or a Lewis acid like zirconium tetrachloride[4].
- **Reaction Conditions:** The reaction mixture is heated to reflux. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Upon completion, the reaction is cooled to room temperature. The acidic catalyst is neutralized with a mild base, such as sodium bicarbonate solution. The aqueous and organic layers are separated.
- **Purification:** The organic layer is washed with brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure. The crude product is then purified by fractional distillation or column chromatography to yield pure **1,1-Diethoxyoctane-d₁₀**.



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Caption: Proposed synthesis of **1,1-Diethoxyoctane-d10**.

Analytical Methodologies

The analysis of **1,1-Diethoxyoctane-d10** would primarily rely on mass spectrometry and nuclear magnetic resonance spectroscopy to confirm its identity, purity, and isotopic enrichment.

Gas Chromatography-Mass Spectrometry (GC-MS)

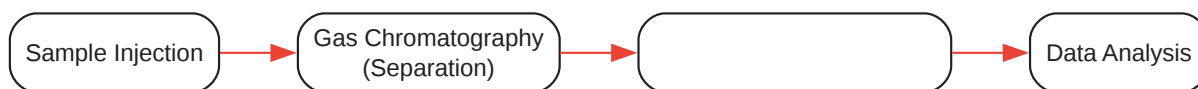
GC-MS is a powerful technique for the analysis of volatile compounds like acetals.

Experimental Protocol (Typical):

- Gas Chromatograph: An Agilent 6890N GC or equivalent.

- Column: A non-polar capillary column, such as a 30 m x 0.25 mm ID x 0.25 μ m film thickness HP-5MS, is suitable for separation.
- Injection: 1 μ L of the sample, dissolved in a suitable solvent like dichloromethane, is injected in splitless mode.
- Inlet Temperature: 250°C.
- Oven Program: Initial temperature of 60°C held for 2 minutes, then ramped to 280°C at 10°C/min, and held for 5 minutes.
- Mass Spectrometer: A 5973 Mass Selective Detector or equivalent.
- Ionization: Electron Ionization (EI) at 70 eV.

The mass spectrum of the non-deuterated 1,1-diethoxyoctane shows characteristic fragments. For **1,1-Diethoxyoctane-d10**, a shift in the molecular ion peak and key fragment ions corresponding to the mass of ten deuterium atoms would be expected.



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Caption: A typical workflow for GC-MS analysis.

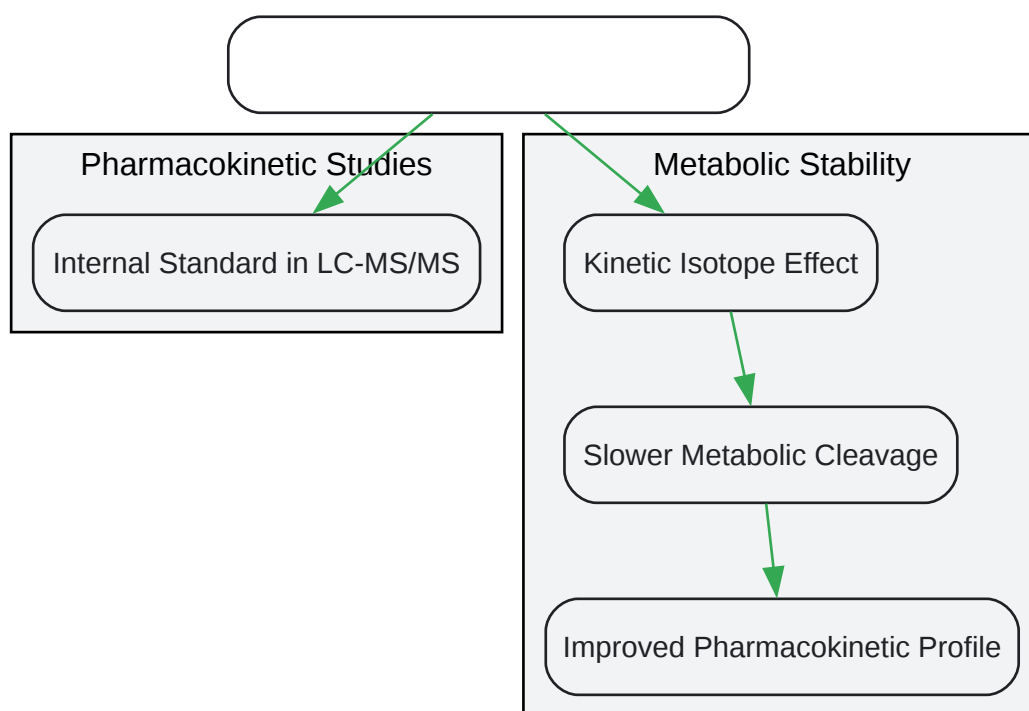
Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are essential for structural elucidation. For **1,1-Diethoxyoctane-d10**, the ^1H NMR spectrum would be significantly different from its non-deuterated counterpart due to the absence of signals from the ethyl groups. The signals from the octyl chain would remain. In the ^{13}C NMR spectrum, the signals for the carbons in the deuterated ethyl groups would show coupling to deuterium, resulting in multiplets.

Applications in Drug Development

Deuterated compounds like **1,1-Diethoxyoctane-d10** are primarily used as internal standards in pharmacokinetic studies. The co-administration of a deuterated drug candidate with its non-deuterated analog allows for precise quantification by LC-MS/MS, as the two compounds co-elute but are distinguished by their mass-to-charge ratio.

The "deuterium effect" can also be exploited to improve the metabolic stability of a drug. The C-D bond is stronger than the C-H bond, which can slow down metabolic processes that involve the cleavage of these bonds, potentially leading to a longer half-life and reduced formation of toxic metabolites.



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Caption: Applications in drug development.

Conclusion

1,1-Diethoxyoctane-d10 is a specialized chemical tool with significant applications in modern drug development and bioanalytical chemistry. While detailed experimental data for this specific compound is not widely published, its properties and behavior can be reliably inferred from its non-deuterated analog and the well-understood principles of isotope labeling. This guide

provides a foundational understanding for researchers and scientists working with or considering the use of **1,1-Diethoxyoctane-d10** in their studies.

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References

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- [2. 1,1-Diethoxyoctane | C12H26O2 | CID 101364 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Octane, 1,1-diethoxy- \[webbook.nist.gov\]](#)
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